

physical properties of 2,2-Dichlorobutanoic acid

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Compound of Interest

Compound Name: 2,2-Dichlorobutanoic acid

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An In-depth Technical Guide on the Physical Properties of 2,2-Dichlorobutanoic Acid

This technical guide provides a comprehensive overview of the core physical properties of **2,2-Dichlorobutanoic acid**, tailored for researchers, scientists, and professionals in drug development. The document presents quantitative data in a structured format, details relevant experimental methodologies, and includes visualizations to illustrate key concepts and workflows.

Core Physical and Chemical Properties

2,2-Dichlorobutanoic acid, with the chemical formula $C_4H_6Cl_2O_2$, is a halogenated carboxylic acid.[1][2] At room temperature, it exists as a colorless, corrosive liquid with a pungent odor.[1] Its chemical structure is characterized by a butane chain with two chlorine atoms and a carboxylic acid group attached to the second carbon atom.

Quantitative Data Summary

The known physical properties of **2,2-Dichlorobutanoic acid** are summarized in the table below for easy reference and comparison.

Property	Value	Source
IUPAC Name	2,2-dichlorobutanoic acid	[3]
CAS Number	13023-00-2	[2][4]
Molecular Formula	C ₄ H ₆ Cl ₂ O ₂	[2][3]
Molecular Weight	156.99 g/mol	[2][3]
Appearance	Colorless liquid	[1]
Odor	Pungent	[1]
Density	~1.401 g/cm ³	[2][5]
Boiling Point	218.1 °C at 760 mmHg	[2][5]
Flash Point	85.7 °C	[2][6]
Refractive Index	~1.479	[2][5]
pKa (Predicted)	~1.0 ± 0.18	[4][7]
Water Solubility	Moderately soluble	[1]
Organic Solvent Solubility	Soluble in ethanol and acetone	[1]

Experimental Protocols

The following sections detail the methodologies for determining the key physical properties of **2,2-Dichlorobutanoic acid**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.

Methodology:

- A small sample of **2,2-Dichlorobutanoic acid** (a few mL) is placed into a distillation flask.
- A thermometer is positioned so that the top of the bulb is level with the side arm of the flask.

- The flask is heated gently in a heating mantle or an oil bath.
- The temperature is recorded when the liquid begins to boil and a steady stream of distillate is collected. This temperature is the observed boiling point.
- Since boiling point is pressure-dependent, the atmospheric pressure should be recorded at the time of the measurement. The value of 218.1°C is the boiling point at standard pressure (760 mmHg).[2]

Determination of Density

Density is the mass of a substance per unit volume. As **2,2-Dichlorobutanoic acid** is a liquid, its density can be determined using a pycnometer or a digital density meter.

Methodology (using a pycnometer):

- The mass of a clean, dry pycnometer is accurately measured (m_1).
- The pycnometer is filled with distilled water of a known temperature, and its mass is measured (m_2). The density of water (ρ_{water}) at this temperature is known.
- The pycnometer is emptied, dried, and then filled with **2,2-Dichlorobutanoic acid** at the same temperature. Its mass is measured again (m_3).
- The volume of the pycnometer (V) is calculated: $V = (m_2 - m_1) / \rho_{\text{water}}$.
- The density of the **2,2-Dichlorobutanoic acid** (ρ_{acid}) is then calculated: $\rho_{\text{acid}} = (m_3 - m_1) / V$.

Qualitative Solubility Analysis

The solubility of **2,2-Dichlorobutanoic acid** in various solvents provides insight into its polarity and acidic nature.

Methodology:

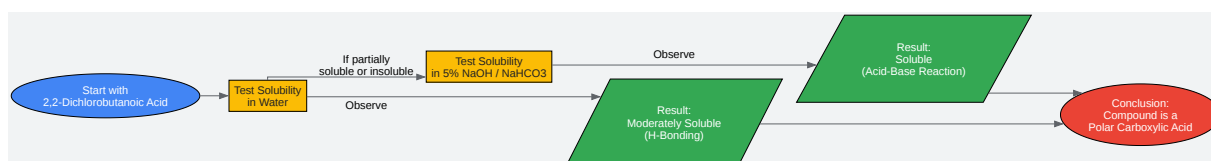
- **Water Solubility:** Add approximately 0.1 mL of **2,2-Dichlorobutanoic acid** to 2 mL of deionized water in a test tube.[8] Agitate the mixture vigorously.[8] Observe if the acid

dissolves completely, indicating moderate to high solubility.[1] The carboxylic acid group allows for hydrogen bonding with water.[1]

- **Organic Solvent Solubility:** Repeat the process with organic solvents such as ethanol and acetone.[1] The compound is expected to be fully miscible due to favorable dipole-dipole interactions.
- **Aqueous Base Solubility:** Add approximately 0.1 mL of the acid to 2 mL of 5% aqueous sodium hydroxide (NaOH) solution and, in a separate test tube, to 2 mL of 5% aqueous sodium bicarbonate (NaHCO₃) solution.[8][9] The acid should dissolve readily in both basic solutions due to the acid-base reaction forming the highly water-soluble sodium 2,2-dichlorobutanoate salt. Observation of effervescence (CO₂ gas) in the NaHCO₃ solution is a strong confirmation of a carboxylic acid.[10]

Visualizations

The following diagrams, created using the DOT language, illustrate a logical workflow for solubility and acidity determination and the chemical principle behind the acidity of **2,2-Dichlorobutanoic acid**.



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